

4,4'-Diphenylmethane Diisocyanate (MDI): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Diphenylmethane diisocyanate

Cat. No.: B179448

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **4,4'-Diphenylmethane diisocyanate**, commonly referred to as 4,4'-MDI, is an aromatic diisocyanate of significant industrial importance. It is a primary component in the production of a wide array of polyurethane products, ranging from rigid foams used in insulation to flexible elastomers and high-performance adhesives.^{[1][2]} Its high reactivity, attributed to the two isocyanate (-N=C=O) groups, makes it exceptionally useful for polymerization reactions with polyols.^[1] However, this same reactivity is responsible for its considerable health hazards, primarily respiratory sensitization, which can lead to occupational asthma.^{[3][4]} This guide provides an in-depth overview of the chemical and physical properties of 4,4'-MDI, its toxicological profile, relevant experimental protocols, and the molecular mechanisms underlying its biological effects.

Chemical Identification and Properties

4,4'-MDI is the most widely used isomer of methylene diphenyl diisocyanate.^[1] The Chemical Abstracts Service (CAS) registry number for 4,4'-MDI is 101-68-8.^[5]

Table 1: Physical and Chemical Properties of 4,4'-MDI

Property	Value	Reference(s)
CAS Number	101-68-8	[5]
EC Number	202-966-0	[5]
Molecular Formula	C ₁₅ H ₁₀ N ₂ O ₂	[3][5]
Molecular Weight	250.25 g/mol	[5][6]
Appearance	White to light-yellow odorless flakes or crystals.[7] Becomes a liquid above 37.2°C (99°F). [8][9]	[7][8][9]
Melting Point	39-43 °C (102.2-109.4 °F)	[10][11]
Boiling Point	>300 °C (>572 °F)	[10][11]
Density	1.18 g/mL at 25 °C	[5]
Vapor Pressure	<1 mPa at 20 °C	[10]
Flash Point	208-211 °C (406.4-411.8 °F)	[11]
Autoignition Temp.	>600 °C (>1112 °F)	[6]
Solubility	Insoluble in water (reacts).[9] Soluble in acetone, benzene, kerosene, and nitrobenzene.[7]	[7][9]

Toxicological Profile

MDI is a well-documented respiratory sensitizer and irritant.[7] The primary health concern associated with MDI exposure is occupational asthma, which can be triggered in sensitized individuals at extremely low concentrations.[12][13]

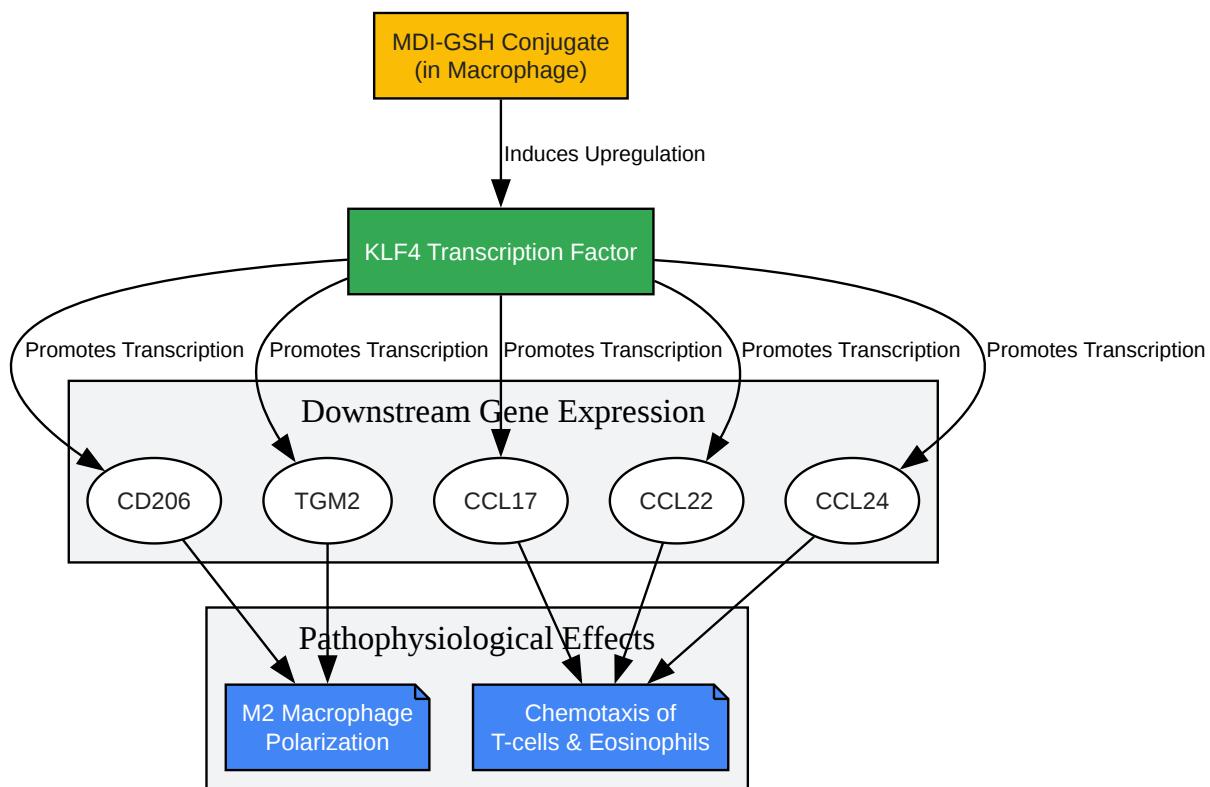
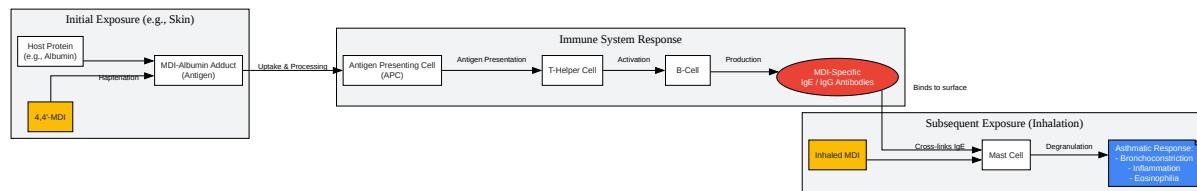
Table 2: Summary of Toxicological Data for 4,4'-MDI

Endpoint	Value / Observation	Species	Reference(s)
Acute Oral Toxicity (LD ₅₀)	9,200 mg/kg	Rat	[14]
Acute Inhalation Toxicity	High to extreme toxicity observed.	Rat, Mouse	[3]
Primary Hazard	Respiratory sensitization leading to occupational asthma.	Human	[3] [13]
Skin Effects	Irritant; can cause dermatitis and eczema. Dermal contact can induce sensitization.	Human, Rabbit	[3]
Eye Effects	Irritant.	Rabbit	[3]
Carcinogenicity	Group 3: Not classifiable as to its carcinogenicity to humans (IARC). Group D: Not classifiable as to human carcinogenicity (EPA).	N/A	[3] [14]
Mutagenicity	Positive in mutagenic testing on <i>Salmonella typhimurium</i> .	Bacteria	[15]
Occupational Exposure Limit (ACGIH TLV-TWA)	0.005 ppm (0.051 mg/m ³)	Human	[7]

Molecular Mechanism of Action

Immune Sensitization Pathway

The prevailing theory for MDI-induced asthma involves a hapten-mediated immune response. MDI is highly reactive and readily forms covalent adducts with endogenous proteins, particularly albumin.^[12] This process can occur following either inhalation or skin contact. Dermal exposure is increasingly recognized as a critical route for initial sensitization.^{[12][16]} The MDI-protein adduct is then recognized as a foreign antigen by the immune system, leading to the production of MDI-specific antibodies (IgG and IgE) and priming the individual for a hypersensitivity reaction upon subsequent exposures.^[12]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ANALYTICAL METHODS - Toxicological Profile for Toluene Diisocyanate and Methylenediphenyl Diisocyanate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Table 7-2, Analytical Methods for Determining TDI and MDI in Environmental Samples - Toxicological Profile for Toluene Diisocyanate and Methylenediphenyl Diisocyanate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. osha.gov [osha.gov]
- 5. discovery.researcher.life [discovery.researcher.life]
- 6. 4,4'-Methylene Diphenyl Diisocyanate Exposure Induces Expression of Alternatively Activated Macrophage-Associated Markers and Chemokines Partially Through Krüppel-Like Factor 4 Mediated Signaling in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. In-vitro and in-vivo respiratory deposition of a developed metered dose inhaler formulation of an anti-migraine drug - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Formoterol - Wikipedia [en.wikipedia.org]
- 10. mdpi.com [mdpi.com]
- 11. Inhaled drug delivery for the targeted treatment of asthma - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Immune sensitization to methylene diphenyl diisocyanate (MDI) resulting from skin exposure: albumin as a carrier protein connecting skin exposure to subsequent respiratory responses - PMC [pmc.ncbi.nlm.nih.gov]
- 13. americanchemistry.com [americanchemistry.com]
- 14. researchgate.net [researchgate.net]
- 15. Identification and characterisation of adducts between serum albumin and 4,4'-methylene diphenyl diisocyanate (MDI) in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4,4'-Diphenylmethane Diisocyanate (MDI): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b179448#4-4-diphenylmethane-diisocyanate-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com